

An In-depth Technical Guide to 3-Methyl-1H-1,2,4-triazole

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Compound of Interest

Compound Name:	3-Methyl-1H-1,2,4-triazole
CAS No.:	7170-01-6
Cat. No.:	B1296081

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methyl-1H-1,2,4-triazole is a versatile heterocyclic compound that serves as a crucial building block in the synthesis of a wide array of agrochemicals and pharmaceuticals.^{[1][2]} Its unique structural features, stability, and reactivity make it an important intermediate for developing fungicides, herbicides, and other bioactive molecules.^{[1][2]} This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and applications of **3-Methyl-1H-1,2,4-triazole**.

Chemical and Physical Properties

The fundamental properties of **3-Methyl-1H-1,2,4-triazole** are summarized in the tables below. These properties are essential for its handling, storage, and application in various chemical reactions.

Table 1: General and Physical Properties

Property	Value	Source(s)
CAS Number	7170-01-6	[1][3][4][5][6][7]
Molecular Formula	C ₃ H ₅ N ₃	[1][5][6]
Molecular Weight	83.09 g/mol	[1][5][6][7]
Appearance	White to light yellow to light orange powder/crystal	[1][5]
Melting Point	94 - 98 °C	[1]
44 - 48 °C	[3]	
Boiling Point	265 °C (at atmospheric pressure)	[1]
138 °C (at 8 Torr)	[3]	
Solubility	Soluble in Methanol	[3]
Storage Temperature	2 - 8 °C, under inert atmosphere	[1][3]

Table 2: Spectroscopic and Structural Information

Identifier	Value	Source(s)
SMILES	<chem>Cc1nc[nH]n1</chem>	[5][8]
InChI	InChI=1S/C3H5N3/c1-3-4-2-5-6-3/h2H,1H3,(H,4,5,6)	[5][8]
InChIKey	PZKFSRWSQOQYNR-UHFFFAOYSA-N	[5][8]
¹ H NMR (300 MHz)	δ 2.53 (s, 3H), 8.03 (s, 1H), 11.52 (s, 1H)	[4]
¹³ C NMR (300 MHz)	δ 156.5, 149.8, 13.5	[4]

Experimental Protocols

Synthesis of **3-Methyl-1H-1,2,4-triazole**

A common and effective method for the synthesis of **3-Methyl-1H-1,2,4-triazole** involves the reaction of acetamidine hydrochloride with formylhydrazine.^[4]

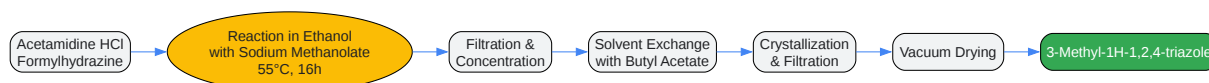
Materials:

- Acetamidine hydrochloride
- Anhydrous ethanol
- Sodium methanolate
- Formylhydrazine
- Butyl acetate
- Heptane

Procedure:^[4]

- To a 20L reactor, add acetamidine hydrochloride (2.0 kg, 21.16 mol) and anhydrous ethanol (10.0 L).
- Cool the resulting suspension to 0-5°C.
- Slowly add sodium methanolate (1.15 kg, 21.2 mol) while maintaining the temperature below 20°C.
- Add formylhydrazine (1.28 kg, 21.2 mol) to the mixture.
- Heat the reaction mixture to 55°C and stir for 16 hours.
- After the reaction is complete, cool the mixture to 20°C and filter to remove any solids.
- Concentrate the filtrate by distillation under reduced pressure to a volume of 2.0-2.5 L.

- Add butyl acetate (4 L) to the concentrate and re-concentrate under reduced pressure to 2.0-2.5 L. Repeat this step until the weight ratio of butyl acetate to ethanol is greater than 19:1.
- Heat the mixture to 70-75°C for 15 minutes, then cool to room temperature (20-22°C) over 1 hour.
- Stir at room temperature for 14 hours.
- Cool the suspension to 0-5°C, stir for 1 hour, and then filter.
- Wash the filter cake with a 3:1 (v/v) mixture of heptane and butyl acetate (4.0 L).
- Dry the resulting solid at 30-35°C under vacuum at 25 mmHg for 48 hours to yield 3-methyl-1,2,4-triazole as a pale pink solid.



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Caption: Synthetic workflow for the preparation of **3-Methyl-1H-1,2,4-triazole**.

Applications in Drug Development and Agrochemicals

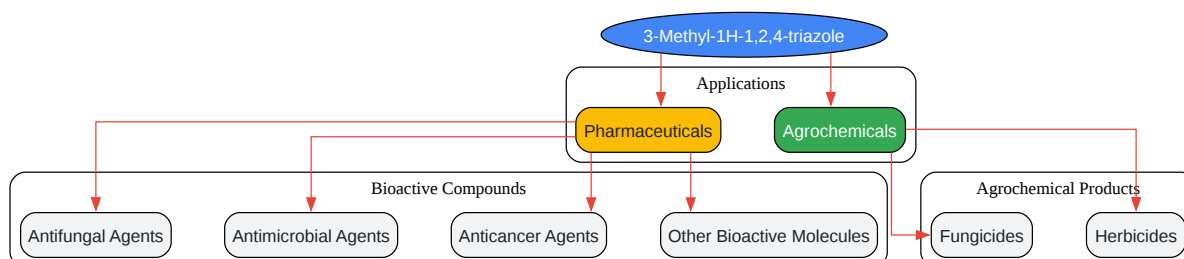
3-Methyl-1H-1,2,4-triazole is a key precursor in the synthesis of a variety of biologically active compounds. Its triazole ring system is a common feature in many antifungal agents, where it is believed to interact with the fungal cytochrome P450 enzyme lanosterol 14 α -demethylase, inhibiting the synthesis of ergosterol, a vital component of the fungal cell membrane.

Derivatives of 1,2,4-triazole have demonstrated a broad spectrum of pharmacological activities, including:

- Antifungal[1][9]

- Antimicrobial[9][10][11]
- Anticancer[9][11][12]
- Anti-inflammatory[9][11][12]
- Anticonvulsant[9][11][12]
- Antioxidant[9][11]

In the field of agrochemicals, this compound is integral to the production of potent fungicides and herbicides, contributing to crop protection and enhanced agricultural yields.[1][2] The versatility of the 1,2,4-triazole scaffold allows for the synthesis of compounds with tailored biological activities.



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Caption: Role of **3-Methyl-1H-1,2,4-triazole** in developing bioactive compounds.

Safety Information

3-Methyl-1H-1,2,4-triazole is classified with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H318 (Causes serious eye damage), and H335 (May cause respiratory irritation).[7] Appropriate personal protective equipment, including gloves,

safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

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